Solubility and Phase Behavior of Ethyl 4-chlorophenylacetate: A Technical Guide

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Compound of Interest

Compound Name:	*Ethyl 4-chlorophenylacetate*
CAS No.:	*14062-24-9*
Cat. No.:	*B1346923*

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Executive Summary

Ethyl 4-chlorophenylacetate (CAS: 14062-24-9) presents a unique challenge in process chemistry due to its physicochemical nature as a Low-Melting Solid (LMS). With a melting point (MP) of approximately 32–34°C [1, 2], this compound exists at the thermodynamic boundary between solid and liquid under standard laboratory conditions.

Unlike high-melting Active Pharmaceutical Ingredients (APIs) where solubility is defined by rigid solid-liquid equilibrium (SLE), the behavior of **Ethyl 4-chlorophenylacetate** is governed by melt-miscibility and liquid-liquid phase separation (LLPS) (often observed as "oiling out"). This guide shifts the focus from traditional solubility tables to a phase-behavior-centric approach, essential for effective synthesis, extraction, and purification.

Physicochemical Profile

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Parameter	Value	Relevance
Molecular Formula	$C_{10}H_{11}ClO_2$	Lipophilic ester structure
Molecular Weight	198.65 g/mol	Moderate size, non-bulky
Melting Point	32–34°C (305–307 K)	Critical Control Point: Defines processing strategy (Melt vs. Solution)
Boiling Point	134–135°C (15 Torr)	Suitable for vacuum distillation
Water Solubility	Negligible (< 0.1 g/L)	High partition coefficient (LogP ~2.[1]9) favors organic extraction

Solubility Landscape & Solvent Compatibility

Based on industrial synthesis protocols and physicochemical properties, the solubility profile of **Ethyl 4-chlorophenylacetate** is categorized by solvent class.

Solvent Interaction Table

Data synthesized from process patents and standard solubility parameters. [3, 4]

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Solvent Class	Representative Solvents	Solubility Behavior	Process Application
Ethers	MTBE, THF, 2-MeTHF	High/Miscible	Reaction solvent (e.g., enolate formation)
Alcohols	Ethanol, Isopropanol	Temperature Dependent	Crystallization (requires cooling <0°C)
Esters	Ethyl Acetate, Isopropyl Acetate	Miscible	Extraction / Work-up
Aromatics	Toluene, Xylene	Miscible	Azeotropic drying / High-T reactions
Alkanes	Heptane, Hexane	Low / Moderate	Anti-solvent for precipitation
Chlorinated	DCM, Chloroform	Miscible	Analytical standards / Small scale

> *Expert Insight: Above 35°C,* ***Ethyl 4-chlorophenylacetate*** *is miscible with almost all organic solvents (except highly polar ones like glycol). The "solubility" limit is only relevant when cooling below 30°C to induce crystallization.*

Thermodynamic Framework

For a low-melting solid, the Ideal Solubility can be modeled to predict the maximum theoretical concentration before precipitation (or oiling out) occurs.

Ideal Solubility Model (Van't Hoff)

The solubility (

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) of a solid in an ideal solvent is governed by the enthalpy of fusion (

) and the melting temperature (

):

- : 306.15 K (33°C)
- (Estimated via Walden's Rule): ~17.3 kJ/mol (assuming

  J/mol·K)
- Implication: A small drop in temperature (e.g., from 30°C to 20°C) causes a sharp decrease in ideal solubility, but due to the low

  , the compound often forms a supercooled liquid (oil) rather than crystals.

Phase Behavior Logic (DOT Diagram)

The following diagram illustrates the decision logic for handling **Ethyl 4-chlorophenylacetate** based on temperature relative to its melting point.

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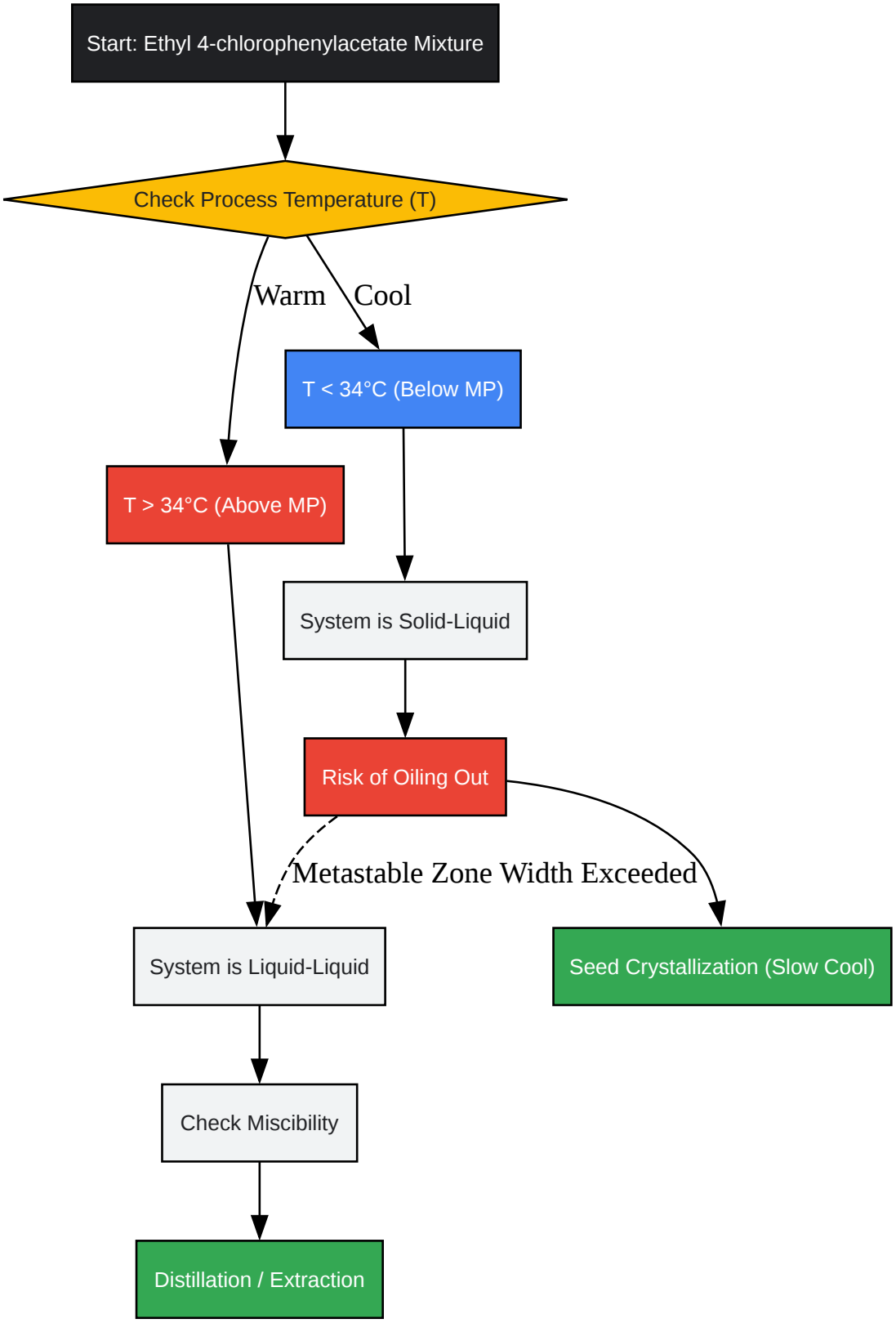

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Figure 1: Phase processing logic for Low-Melting Solids. Note the risk of "Oiling Out" when cooling below the melting point.

Experimental Protocol: Determining Solubility of LMS

Standard gravimetric solubility methods (filtration of saturated solution) fail for **Ethyl 4-chlorophenylacetate** because the friction of filtration can melt the solid, or the oil phase can clog filters.

Recommended Method: Visual Polythermal Analysis

Equipment

- Jacketed glass reactor (10–50 mL) with overhead stirring.
- Precision temperature probe (±0.1°C).
- Lasentec FBRM (optional) or Turbidity probe.

Step-by-Step Methodology

- Preparation: Weigh a specific mass of **Ethyl 4-chlorophenylacetate** (

) and solvent (

) to create a mixture with known mole fraction (

).
- Dissolution: Heat the mixture to 40°C (above MP) until a clear homogeneous liquid is obtained.
- Cooling (Recrystallization Point):
  - Cool at a slow ramp (e.g., 0.5°C/min).
  - Monitor for the first appearance of turbidity (cloud point).

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- Note: If droplets appear instead of crystals, the system is "oiling out" (Liquid-Liquid Phase Separation).

- Heating (Dissolution Point):
  - Re-heat the suspension/emulsion at 0.2°C/min.
  - Record the temperature (
) where the solution becomes optically clear.
- Iteration: Repeat with varying solvent ratios to construct the solubility curve.

> *Self-Validating Check: If*
>
> is consistently higher than
>
> by >5°C, your system has a wide metastable zone, and seeding is required for accurate solubility determination.

Applications in Synthesis & Purification

Reaction Solvent Selection

In the synthesis of pharmaceutical intermediates (e.g., pyrimidinyl derivatives), **Ethyl 4-chlorophenylacetate** is often reacted in MTBE or Toluene [4].

- Why? These solvents have low boiling points for easy removal but are sufficiently non-polar to prevent hydrolysis of the ester.
- Protocol: Dissolve limiting reagent in MTBE; add **Ethyl 4-chlorophenylacetate** as a liquid (melted) stream.

Purification Strategy

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Due to the low melting point, crystallization is difficult and often results in low yields or impure oils.

- Preferred Method: Vacuum Distillation.
  - Conditions: 135°C at 15 Torr.[1]
  - Advantage:[2] Separates high-boiling impurities without thermal degradation.
- Alternative: Melt Crystallization.
  - Cool the crude oil to 0°C.
  - Allow the bulk to solidify.
  - Slowly warm to 30°C to "sweat" out impurities (which reside in the liquid inclusions).

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